

Toxicological profile of acrylonitrile compounds

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Compound of Interest

Compound Name: 3-(3,4-Dimethoxyphenyl)acrylonitrile

CAS No.: 37629-85-9

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An In-depth Technical Guide to the Toxicological Profile of Acrylonitrile

Introduction

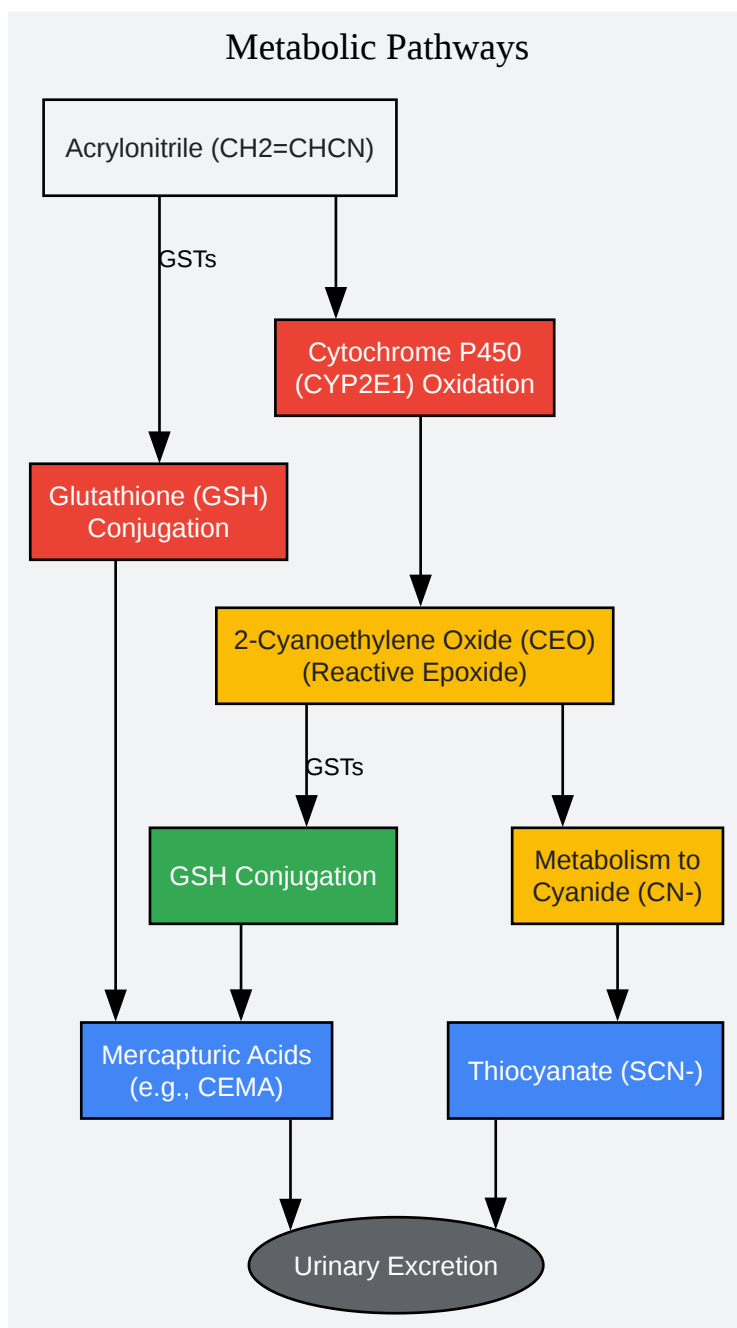
Acrylonitrile (AN), an organic compound with the formula CH_2CHCN , is a colorless, volatile, and flammable liquid with a pungent, garlic-like odor.[1] It serves as a critical monomer in the production of a wide array of polymers, including acrylic and modacrylic fibers, acrylonitrile-butadiene-styrene (ABS) and styrene-acrylonitrile (SAN) resins, and nitrile rubbers.[2][3] While indispensable in many industrial processes, acrylonitrile is also a potent toxicant, posing significant health risks through inhalation, dermal contact, and ingestion.[4] Exposure is primarily occupational, but can also occur from consumer products, auto exhaust, and cigarette smoke.[1][2] This guide provides a comprehensive overview of the toxicological profile of acrylonitrile, detailing its metabolic fate, mechanisms of toxicity, and adverse health effects, intended for researchers, toxicologists, and drug development professionals.

Toxicokinetics: Absorption, Distribution, Metabolism, and Excretion (ADME)

Understanding the ADME profile of acrylonitrile is fundamental to assessing its toxicity.

Acrylonitrile is readily absorbed into the systemic circulation regardless of the route of exposure—inhalation, oral, or dermal—and is subsequently distributed throughout the body.^{[4][5]}

- **Absorption:** Following inhalation, approximately 50% of an administered dose is absorbed.^[4] Oral absorption is also efficient, estimated at around 90%.^[5] Dermal absorption occurs at a slower rate but can be significant, especially with prolonged contact with the liquid form, leading to systemic toxicity.^{[4][6]}
- **Distribution:** Once absorbed, acrylonitrile is widely distributed to various tissues, with higher concentrations found in the liver, kidneys, lungs, and stomach.^[5]
- **Metabolism:** Acrylonitrile undergoes extensive metabolism via two primary pathways.^{[1][4][5]} The detoxification pathway involves direct conjugation with glutathione (GSH), catalyzed by glutathione S-transferases (GSTs).^[6] The toxification pathway involves oxidation by cytochrome P450 enzymes (specifically CYP2E1) to form a reactive epoxide intermediate, 2-cyanoethylene oxide (CEO).^{[4][6][7]} CEO can also be detoxified by GST or further metabolized to cyanide, which ultimately forms thiocyanate.^{[1][4]}
- **Excretion:** Acrylonitrile does not accumulate in the body.^[4] Its metabolites are primarily excreted in the urine within 24 to 48 hours of exposure.^{[4][5]} Major urinary metabolites include conjugates like 2-cyanoethylmercapturic acid (CEMA) and thiocyanate.^{[1][5]} A small fraction of absorbed acrylonitrile may be exhaled unchanged or as carbon dioxide.^{[5][8]}



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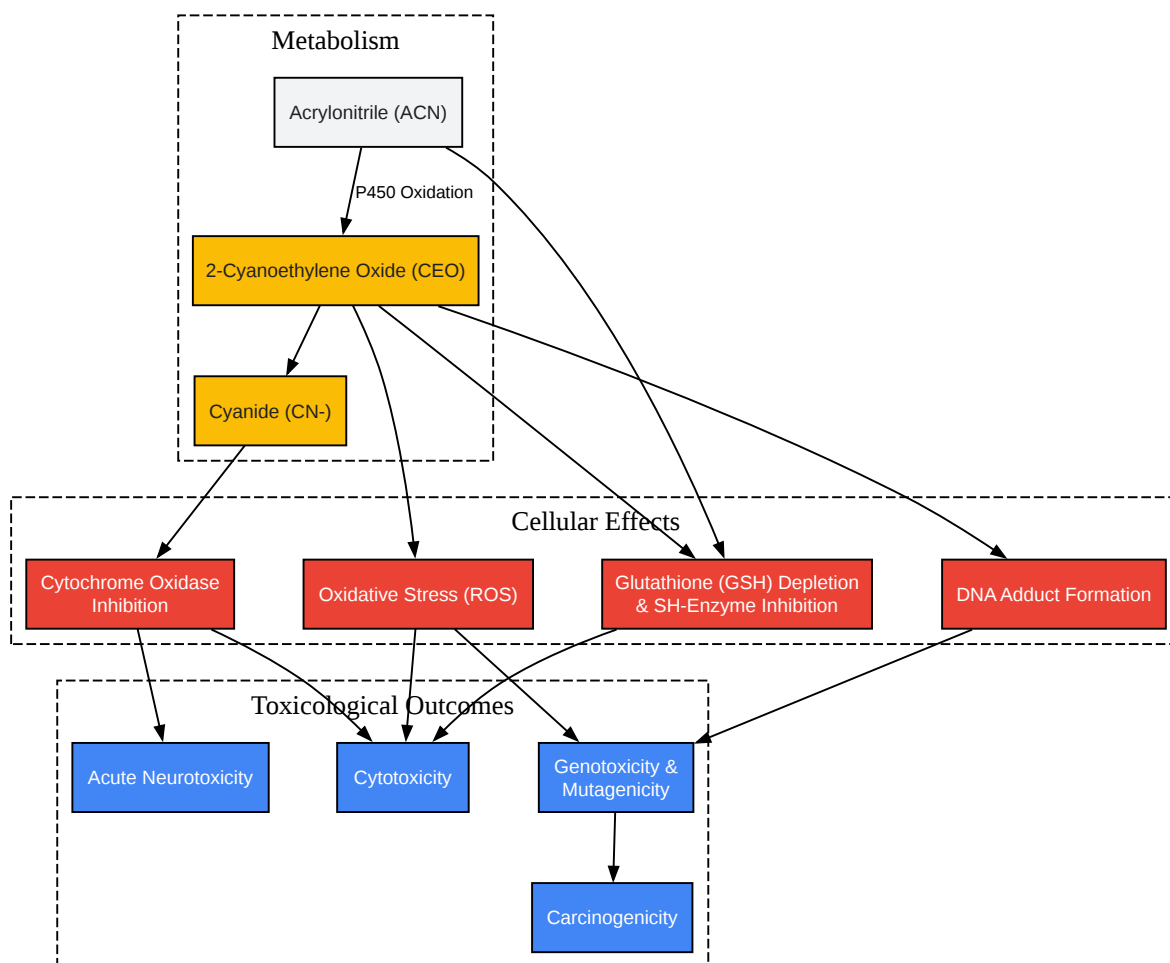
Caption: Metabolic pathways of Acrylonitrile.

Mechanisms of Toxicity

The toxicity of acrylonitrile is multifaceted and not attributable to a single mechanism. Instead, it results from the combined actions of the parent compound and its reactive metabolites,

primarily 2-cyanoethylene oxide and cyanide.[4][9]

- **Cyanide-Mediated Toxicity:** A portion of acrylonitrile's toxicity, particularly acute neurotoxic effects, mirrors cyanide poisoning.[4][10] The metabolic release of cyanide leads to the inhibition of cytochrome c oxidase, a critical enzyme in the mitochondrial electron transport chain.[11] This inhibition disrupts cellular respiration and leads to cytotoxic hypoxia.
- **Glutathione Depletion and Sulfhydryl Reactivity:** Acrylonitrile and its epoxide metabolite, CEO, are electrophilic and readily react with nucleophilic sulfhydryl groups. This leads to the depletion of cellular glutathione (GSH), a key antioxidant and detoxifying agent.[11] Depletion of GSH compromises cellular defenses against oxidative stress and enhances the toxicity of the parent compound and its metabolites. Acrylonitrile also inhibits essential SH-dependent enzymes involved in cellular metabolism.[6][11]
- **Oxidative Stress and DNA Damage:** The metabolism of acrylonitrile, particularly the P450-mediated pathway, generates reactive oxygen species (ROS).[12][13] This induction of oxidative stress can lead to lipid peroxidation and damage to cellular macromolecules, including DNA.[1][14] The formation of DNA adducts, such as 8-oxoguanine, is a key indirect mechanism contributing to its genotoxicity.[12]
- **Direct DNA Adduct Formation:** The reactive epoxide metabolite, CEO, is capable of forming adducts with DNA.[15] While detection of these adducts in target tissues in vivo has been challenging, this direct interaction with genetic material is considered a potential mechanism for its mutagenicity and carcinogenicity.[12][13]



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Caption: Interconnected mechanisms of Acrylonitrile toxicity.

Systemic and Target Organ Toxicity

Acrylonitrile is a multisystem toxicant affecting various organs through both local irritation and systemic effects.[4]

Acute Toxicity

Acute exposure to acrylonitrile can cause a range of symptoms, largely dependent on the concentration and route of exposure.[\[2\]](#)

- Inhalation: Symptoms include irritation of the nose and throat, headache, dizziness, nausea, and fatigue.[\[4\]](#) Severe exposure can lead to convulsions, collapse, and may be fatal.[\[4\]](#)[\[11\]](#)
- Dermal: Causes severe local irritation, pain, blistering, and erythema.[\[4\]](#) Systemic toxicity can occur following significant dermal absorption.[\[4\]](#)
- Oral: Ingestion is less common but produces effects similar to inhalation, including irritation of the esophagus and stomach, salivation, and central nervous system depression.[\[4\]](#)[\[11\]](#)

Acute Lethality Data for Acrylonitrile	
Species	LD ₅₀ (Oral, mg/kg)
Rat	81 [1]
Species	LC ₅₀ (Inhalation, ppm, 4h)
Rat	425-500 [1]
Mouse	313 [1]

Chronic Toxicity

Chronic occupational exposure is associated with non-specific symptoms such as headache, insomnia, fatigue, and general malaise.[\[4\]](#) It is also a skin sensitizer, and repeated low-level dermal contact can result in allergic dermatitis.[\[4\]](#)

Target Organ Effects

- Neurotoxicity: Acute exposure produces CNS disturbances similar to cyanide poisoning, including dizziness, weakness, and convulsions.[\[4\]](#)[\[10\]](#) Chronic exposure in animal models has resulted in hindlimb weakness and glial cell tumors in the brain.[\[9\]](#)[\[10\]](#)
- Respiratory System: Acrylonitrile vapor is a potent irritant to the respiratory tract.[\[4\]](#)[\[10\]](#)

- Gastrointestinal Tract: Oral exposure in rats has led to hemorrhagic necrosis of the forestomach.[4]
- Liver: Mild, reversible jaundice has been observed in workers after acute high-level exposure.[9] While the liver is the primary site of metabolism, it does not appear to be a major target for damage in animals after inhalation exposure, though biochemical changes are noted.[9]

Carcinogenicity

There is significant evidence from animal studies and limited evidence from human studies that acrylonitrile is a carcinogen.[2][4]

- Animal Studies: Chronic exposure in rats via inhalation or ingestion has consistently resulted in an increased incidence of tumors in the central nervous system (astrocytomas), Zymbal gland, tongue, stomach, and mammary glands.[4][16]
- Human Evidence: While some epidemiological studies of occupationally exposed workers have been inconclusive, some suggest an increased risk of lung cancer.[4][16]
- Agency Classifications: Based on the available evidence, major regulatory and scientific bodies have classified acrylonitrile's carcinogenicity.

Agency	Carcinogenicity Classification	Reference
IARC	Group 1: Carcinogenic to humans	[1][10]
US EPA	Group B1: Probable human carcinogen	[2][10]
NTP	Reasonably anticipated to be a human carcinogen	[10][16]

Genotoxicity and Mutagenicity

Acrylonitrile has demonstrated mutagenic properties in numerous genotoxicity studies.[12][13] The genotoxic effects are believed to be mediated primarily by its oxidative metabolite, CEO.[7]

- In Vitro: Acrylonitrile has yielded mixed results in various in vitro assays, with positive findings often dependent on metabolic activation.[15]
- In Vivo: Studies in mice have shown that acrylonitrile induces dose-dependent increases in DNA damage (detected by the Comet assay) and mutations in the Hprt reporter gene.[7] This effect is largely dependent on the metabolic activity of CYP2E1.[7] However, in vivo assays for micronucleus formation and chromosome aberrations have generally been negative.[15] The primary mechanism is thought to be indirect, through the induction of oxidative DNA damage, rather than direct adduct formation.[12][13]

Reproductive and Developmental Toxicity

The evidence for reproductive and developmental toxicity in humans is insufficient.[4][17]

- Animal Studies: In rats, developmental effects such as fetotoxicity and teratogenicity have been observed following inhalation or oral exposure.[4][17] However, these effects typically occur only at exposure levels that also produce significant maternal toxicity.[4][18] Studies have not demonstrated unique susceptibility of the fetus or that acrylonitrile is a reproductive or developmental toxicant in the absence of maternal toxicity.[18][19]

Toxicological Assessment and Monitoring Biomarkers of Exposure

Several biomarkers can be used to assess human exposure to acrylonitrile.

- Urinary Metabolites: The measurement of urinary metabolites, such as thiocyanate and N-acetyl-S-(2-cyanoethyl)-L-cysteine (2-CyEMA), can indicate exposure. However, thiocyanate is not specific to acrylonitrile.[5]
- Hemoglobin Adducts: The hemoglobin adduct N-(2-cyanoethyl)valine can be measured in blood and serves as a more specific biomarker of exposure.[5]

Experimental Protocol: Air Sampling and Analysis

The following protocol is a standard methodology for monitoring occupational exposure to acrylonitrile, based on the principles of NIOSH Method S156.[\[11\]](#)[\[20\]](#)

Objective: To determine the time-weighted average (TWA) concentration of acrylonitrile in a worker's breathing zone.

1. Principle: A known volume of air is drawn through a solid sorbent tube (activated charcoal) to trap acrylonitrile vapors. The sample is then desorbed in the laboratory using a suitable solvent and analyzed by gas chromatography (GC) with a nitrogen-phosphorus detector (NPD) or flame ionization detector (FID).[\[20\]](#)

2. Materials:

- Sorbent Tube: Glass tube containing two sections of activated charcoal (100 mg front, 50 mg back).
- Personal Sampling Pump: Calibrated to a flow rate of approximately 0.05 to 0.2 L/min.
- Gas Chromatograph (GC) with NPD or FID.
- Desorption Solvent: 1% acetone in carbon disulfide (CS₂) or methanol.[\[20\]](#)
- Vials, Syringes, Pipettes.
- Acrylonitrile standard solutions.

3. Sampling Procedure:

- Break the ends of the charcoal tube immediately before sampling.
- Connect the tube to the personal sampling pump with flexible tubing, ensuring the backup section (smaller) is positioned nearest the pump.
- Clip the sampling pump to the worker's belt and the charcoal tube to their lapel in the breathing zone.
- Sample for a known period (e.g., up to 8 hours) at a calibrated flow rate (e.g., 0.1 L/min).

- After sampling, remove the tube, cap both ends securely, and label it with a unique identifier.
- Record the sampling time, flow rate, and ambient temperature and pressure.

4. Sample Preparation and Analysis:

- In a laboratory hood, break open the charcoal tube and transfer the front (100 mg) and back (50 mg) sections to separate 2-mL vials.
- Pipette 1.0 mL of the desorption solvent into each vial. Cap the vials immediately.
- Allow the samples to desorb for at least 30 minutes with occasional agitation.
- Inject an aliquot (e.g., 2 µL) of the desorbed sample into the GC.
- Analyze a series of calibration standards in the same manner to generate a standard curve.

5. Calculations:

- Determine the mass of acrylonitrile in the front (Wf) and back (Wb) sections of the tube from the standard curve.
- If Wb is greater than 10% of Wf, the sampling capacity may have been exceeded.
- Calculate the total mass (Wt) of acrylonitrile collected ($W_t = W_f + W_b$).
- Calculate the concentration of acrylonitrile in the air (mg/m^3) using the total volume of air sampled (V).
 - $\text{Concentration (mg/m}^3\text{)} = (W_t (\mu\text{g})) / V (\text{L})$



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Caption: Workflow for Acrylonitrile air sampling and analysis.

Conclusion

Acrylonitrile is a high-production volume chemical with a complex toxicological profile. Its toxicity is driven by multiple mechanisms, including the metabolic release of cyanide, depletion of cellular glutathione, and the induction of oxidative stress, which collectively contribute to cytotoxicity, neurotoxicity, genotoxicity, and carcinogenicity. It is classified as a human carcinogen by IARC. While developmental and reproductive effects have been observed in animals, they occur at maternally toxic doses. A thorough understanding of these toxicological properties is essential for conducting accurate risk assessments and implementing appropriate safety measures to protect researchers, industrial workers, and the public from adverse health effects.

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